

Chemical and physical properties of Bis(heptafluoroisopropyl)mercury

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Compound of Interest

Compound Name: *Bis(heptafluoroisopropyl)mercury*

Cat. No.: *B3357818*

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An In-depth Technical Guide to Bis(heptafluoroisopropyl)mercury

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(heptafluoroisopropyl)mercury is a highly fluorinated organomercurial compound. This document provides a comprehensive overview of its chemical and physical properties, available toxicological data, and inferred methodologies for its synthesis and handling. Due to the limited publicly available data specific to this compound, information from closely related fluoroalkyl mercury compounds is included to provide a broader context for its potential reactivity and biological interactions. This guide is intended for use in a research and development setting by professionals familiar with handling hazardous materials.

Chemical and Physical Properties

The known physical and chemical properties of **Bis(heptafluoroisopropyl)mercury** are summarized in the table below. It is important to note that some data, such as boiling point, density, and solubility, are not readily available in the public domain and require experimental determination.

Property	Value	Source
Molecular Formula	C ₆ F ₁₄ Hg	[1][2]
Molecular Weight	583.63 g/mol	[1][2]
CAS Number	756-88-7	[1][2]
Melting Point	20-21 °C	[1][2]
Appearance	Likely a solid or liquid at room temperature	Inferred
Boiling Point	Not available	
Density	Not available	
Solubility	Expected to be soluble in organic solvents, insoluble in water	[3]

Synthesis and Purification

A detailed experimental protocol for the synthesis of **Bis(heptafluoroisopropyl)mercury** is not explicitly available in the reviewed literature. However, a general synthetic approach for perfluoroalkylmercury compounds involves the reaction of a perfluoroalkylating agent with a mercury(II) salt. The following is a plausible, inferred protocol based on general synthetic methods for similar compounds.

Inferred Experimental Protocol: Synthesis of Bis(heptafluoroisopropyl)mercury

Materials:

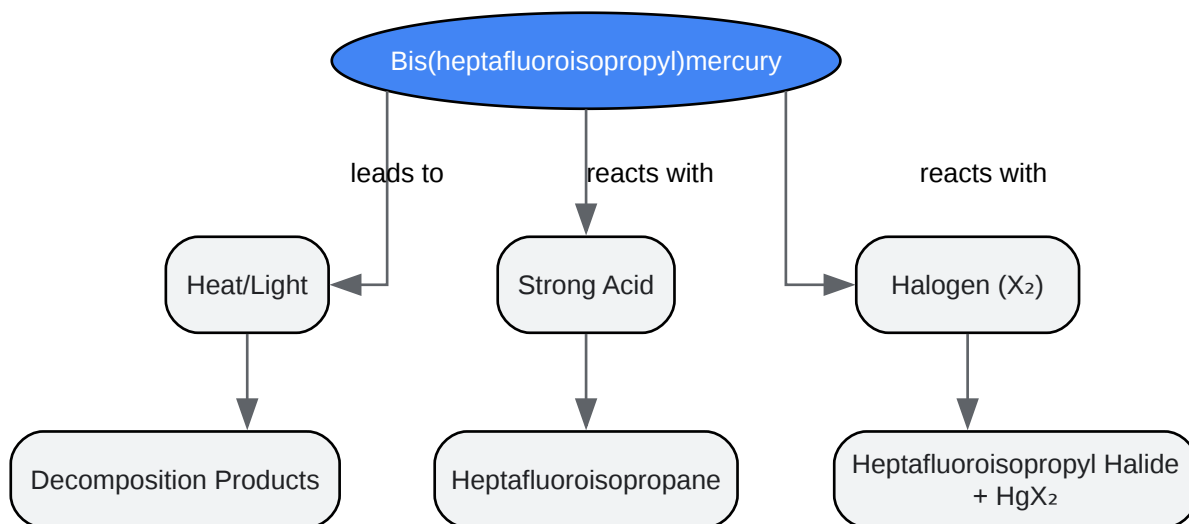
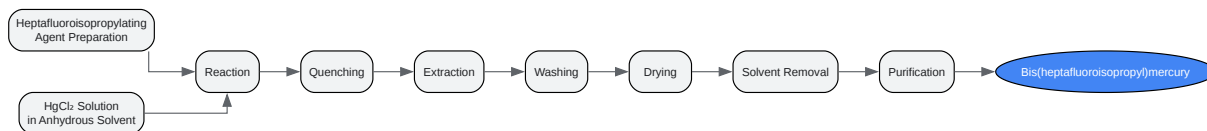
- Mercury(II) chloride (HgCl₂)
- Heptafluoroisopropylating agent (e.g., heptafluoroisopropyl Grignard reagent or heptafluoroisopropyl lithium)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

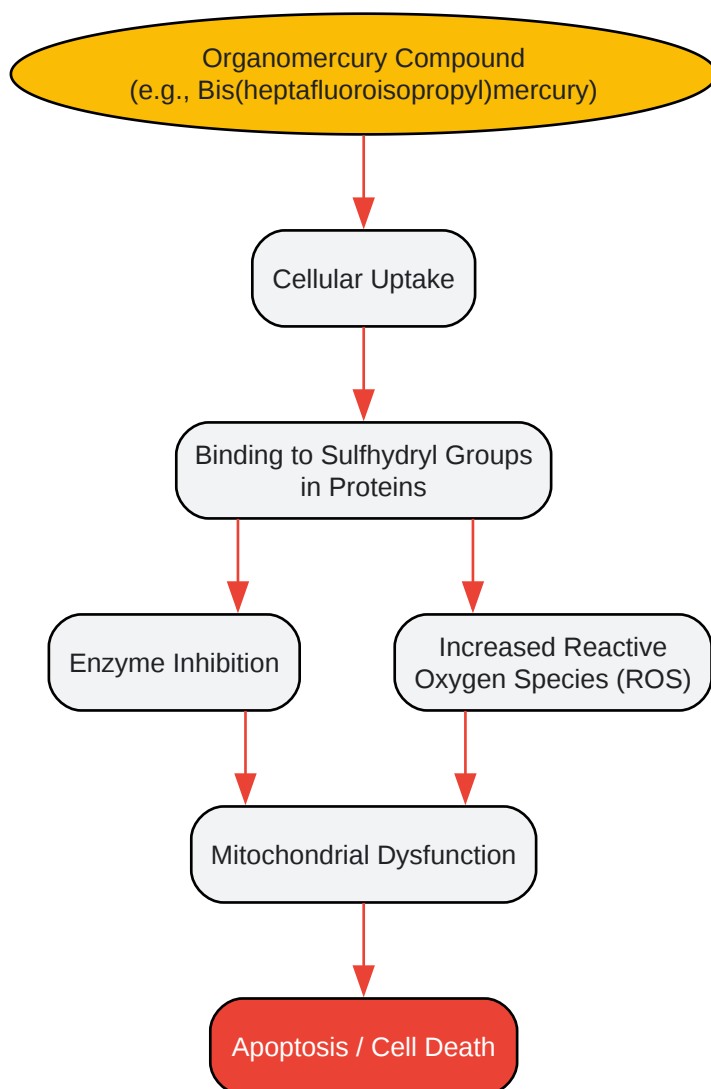
- Inert atmosphere (Nitrogen or Argon)
- Standard Schlenk line and glassware

Procedure:

- Preparation of the Grignard Reagent (if applicable): In a flame-dried, three-necked flask under an inert atmosphere, react 2-bromoheptafluoropropane with magnesium turnings in anhydrous diethyl ether to form the heptafluoroisopropyl Grignard reagent.
- Reaction with Mercury(II) Chloride: In a separate, flame-dried Schlenk flask, dissolve mercury(II) chloride in anhydrous THF.
- Addition: Slowly add the prepared heptafluoroisopropylating agent to the mercury(II) chloride solution at a controlled temperature (typically 0 °C to room temperature).
- Reaction: Stir the reaction mixture at room temperature for several hours to ensure complete reaction.
- Quenching: Carefully quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the product into an organic solvent such as diethyl ether or dichloromethane.
- Washing: Wash the organic layer with water and brine to remove any inorganic impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by sublimation or recrystallization from a suitable solvent.

Workflow Diagram:





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References

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- 2. BIS(HEPTAFLUOROISOPROPYL)MERCURY | 756-88-7 | INDOFINE Chemical Company [indofinechemical.com]
- 3. pubs.acs.org [pubs.acs.org]
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